

Safe Disposal Protocol for 2-(Bromomethyl)-4-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-4-chloro-1-nitrobenzene

Cat. No.: B1338489

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The proper disposal of **2-(Bromomethyl)-4-chloro-1-nitrobenzene** is critical due to its hazardous properties, including high toxicity and environmental risks. This guide provides detailed procedures for its safe handling and disposal in a laboratory setting.

Immediate Safety and Handling Precautions

This compound is classified as toxic if swallowed, in contact with skin, or if inhaled, and is suspected of causing genetic defects and cancer[1][2]. It also causes severe skin burns and eye damage[3]. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) that have been inspected prior to use[4][5][6].
- **Eye Protection:** Safety glasses and a face shield are required[4].
- **Body Protection:** A lab coat or chemical-resistant apron. For significant handling, impervious clothing is recommended[5].
- **Respiratory Protection:** Use only in a well-ventilated area or under a chemical fume hood[2][4]. Avoid dust formation[1][2][4].

Waste Characterization and Segregation

2-(Bromomethyl)-4-chloro-1-nitrobenzene is a halogenated organic compound. It must be segregated from non-halogenated solvents and other waste streams to ensure proper disposal and prevent dangerous reactions[7][8].

- Do Not mix with non-halogenated solvent waste[7].
- Do Not mix with acids, bases, or oxidizers[7][8].
- Do Not discharge into drains or sewer systems[1][2][4][5]. Discharge into the environment must be avoided[4][5].

Property	Data
Appearance	Crystalline solid, light yellow[4].
Molecular Formula	C ₇ H ₅ BrClNO ₂
Molecular Weight	250.48 g/mol [3].
GHS Hazard Statements	H301+H311+H331 (Toxic if swallowed, in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage), H341 (Suspected of causing genetic defects), H351 (Suspected of causing cancer), H373 (May cause damage to organs through prolonged or repeated exposure), H411 (Toxic to aquatic life with long lasting effects).
Toxicity to Daphnia	EC50 - Daphnia magna (Water flea) - 2.7 mg/l - 48 h (for 1-Chloro-4-nitrobenzene, a related compound).
Toxicity to Algae	Growth inhibition EC50 - Chlorella pyrenoidosa - 4.9 mg/l - 96 h (for 1-Chloro-4-nitrobenzene, a related compound).

Step-by-Step Disposal and Decontamination Protocol

The primary and mandatory disposal method is through a licensed and approved hazardous waste disposal contractor[9]. The material may be removed to a chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing[5].

Experimental Protocol: Waste Collection and Storage

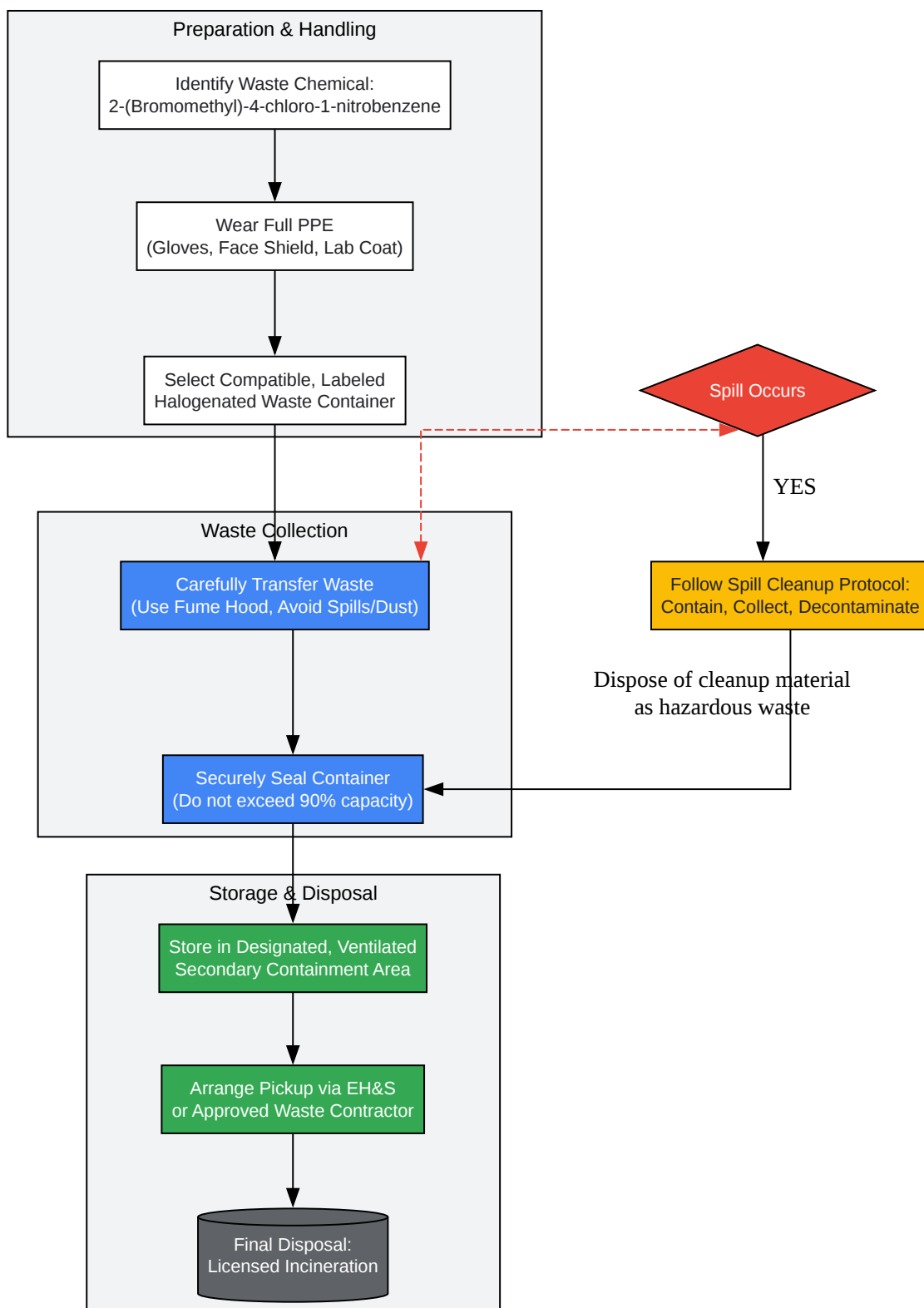
- Container Selection:
 - Collect waste in a dedicated, properly labeled, and sealed container that is compatible with the chemical[4][7][10].
 - The container must be leak-proof and kept tightly closed when not in use[4][7][10][11].
- Labeling:
 - Clearly label the waste container as "Hazardous Waste," "Halogenated Organic Waste," and list the full chemical name: "**2-(Bromomethyl)-4-chloro-1-nitrobenzene**."
 - Include the approximate concentration and quantity. Do not overwrite or cover existing labels[11].
- Accumulation:
 - Transfer the chemical waste into the designated container using a funnel to prevent external contamination of the container[11].
 - Do not fill the container beyond 90% of its capacity to allow for expansion[11].
 - Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials like strong bases or reducing agents[2][4][5].
- Disposal Request:
 - Once the container is full (no more than 90%) or waste is no longer being generated, arrange for pickup through your institution's Environmental Health and Safety (EH&S) office or a licensed chemical waste disposal company[7].

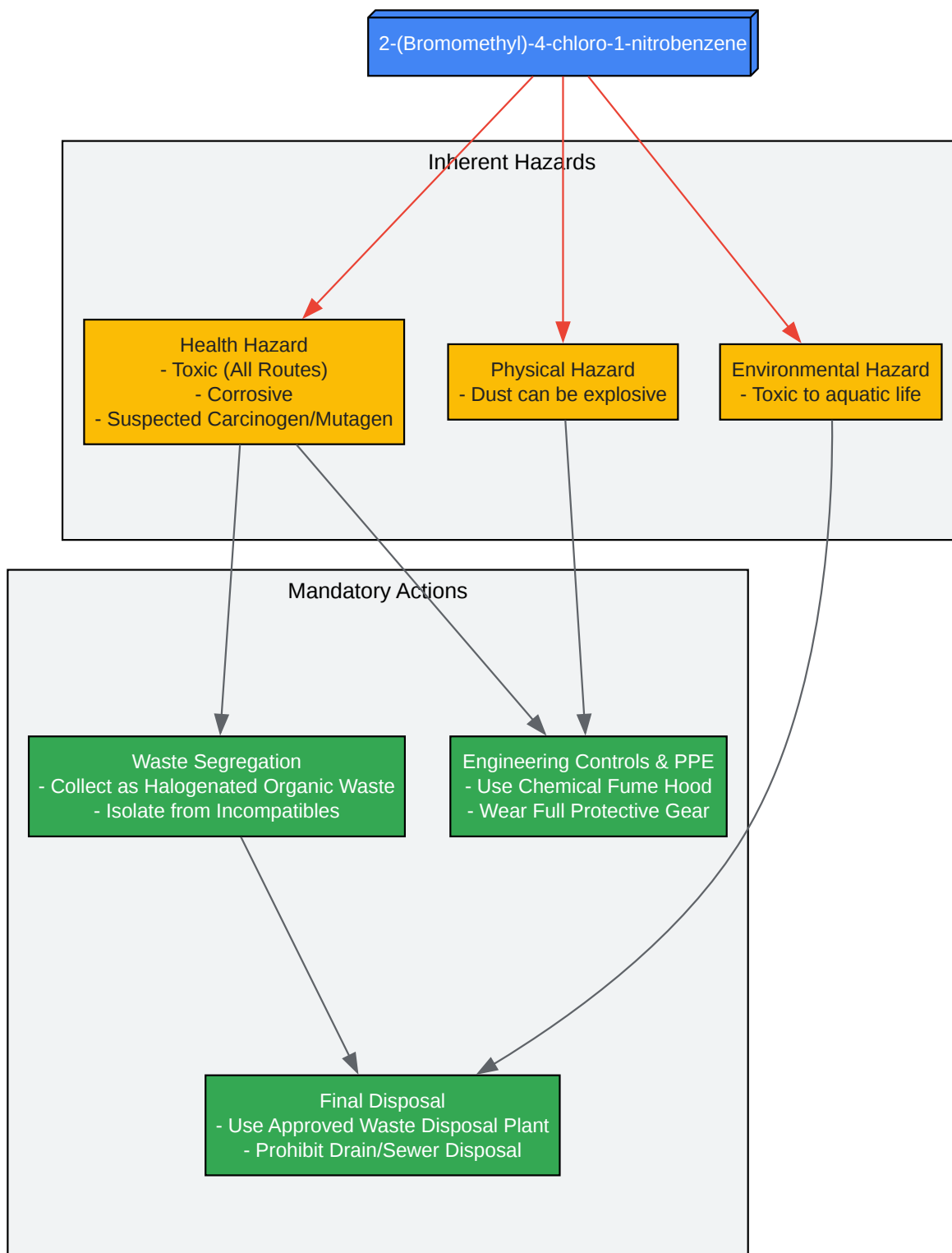
Protocol: Spill and Contamination Cleanup

- Evacuate and Ventilate: Evacuate personnel from the immediate area and ensure adequate ventilation[1].
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains[4][5].
- Cleanup:
 - For solid spills, carefully sweep up the material and place it into a suitable, sealed container for disposal. Avoid creating dust[1][2][4].
 - Use spark-proof tools and explosion-proof equipment if necessary[5].
- Decontamination:
 - Wash contaminated clothing and equipment before reuse[9].
 - Thoroughly decontaminate the spill area with an appropriate solvent and then soap and water. Collect all cleaning materials as hazardous waste.

Disposal Workflow and Logic Diagrams

The following diagrams illustrate the procedural flow for proper disposal and the key hazards associated with the compound.





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